

Personal protective equipment for handling Dhodh-IN-20

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Compound of Interest

Compound Name: Dhodh-IN-20

Cat. No.: B12422266

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Essential Safety and Handling Guide for Dhodh-IN-20

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This document provides crucial safety and logistical information for handling the potent dihydroorotate dehydrogenase (DHODH) inhibitor, **Dhodh-IN-20**. Adherence to these guidelines is essential to ensure personnel safety and mitigate environmental risk.

Hazard Identification and Assessment

Dhodh-IN-20 is a potent inhibitor of the DHODH enzyme, which is critical for pyrimidine biosynthesis.[1][2] Due to its mechanism of action, it has the potential to inhibit tumor growth and is being researched for acute myelogenous leukemia.[1][3]

Primary Hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[4]
- Aquatic Toxicity (Acute and Chronic, Category 1): Very toxic to aquatic life with long-lasting effects.[4]

Avoid inhalation, and contact with skin and eyes.[4] The formation of dust and aerosols should be prevented.[4]

Personal Protective Equipment (PPE)

Proper PPE is mandatory to prevent exposure during handling. The following table summarizes the required equipment based on the operational phase.

Operational Phase	Task	Required PPE
Preparation & Handling	Weighing solid compound, preparing solutions, performing reactions.	Gloves: Chemical-resistant (Nitrile, double-gloved).Eye Protection: Safety goggles with side-shields.Lab Coat: Standard laboratory coat.Respiratory: Use only in a certified chemical fume hood or with appropriate exhaust ventilation. [4]
Spill & Cleanup	Managing spills of solid or liquid Dhodh-IN-20.	Gloves: Heavy-duty chemical-resistant gloves.Eye Protection: Chemical splash goggles.Body: Impervious clothing or chemical-resistant apron.Respiratory: Suitable respirator if ventilation is inadequate or dust/aerosol is generated. [4]
Disposal	Packaging and handling waste.	Gloves: Chemical-resistant (Nitrile).Eye Protection: Safety goggles with side-shields.Lab Coat: Standard laboratory coat.

A safety shower and eye wash station must be readily accessible in the work area.[\[4\]](#)

Standard Operating Procedure: Weighing and Solubilizing

This protocol outlines the step-by-step process for safely preparing a stock solution of **Dhodh-IN-20**.

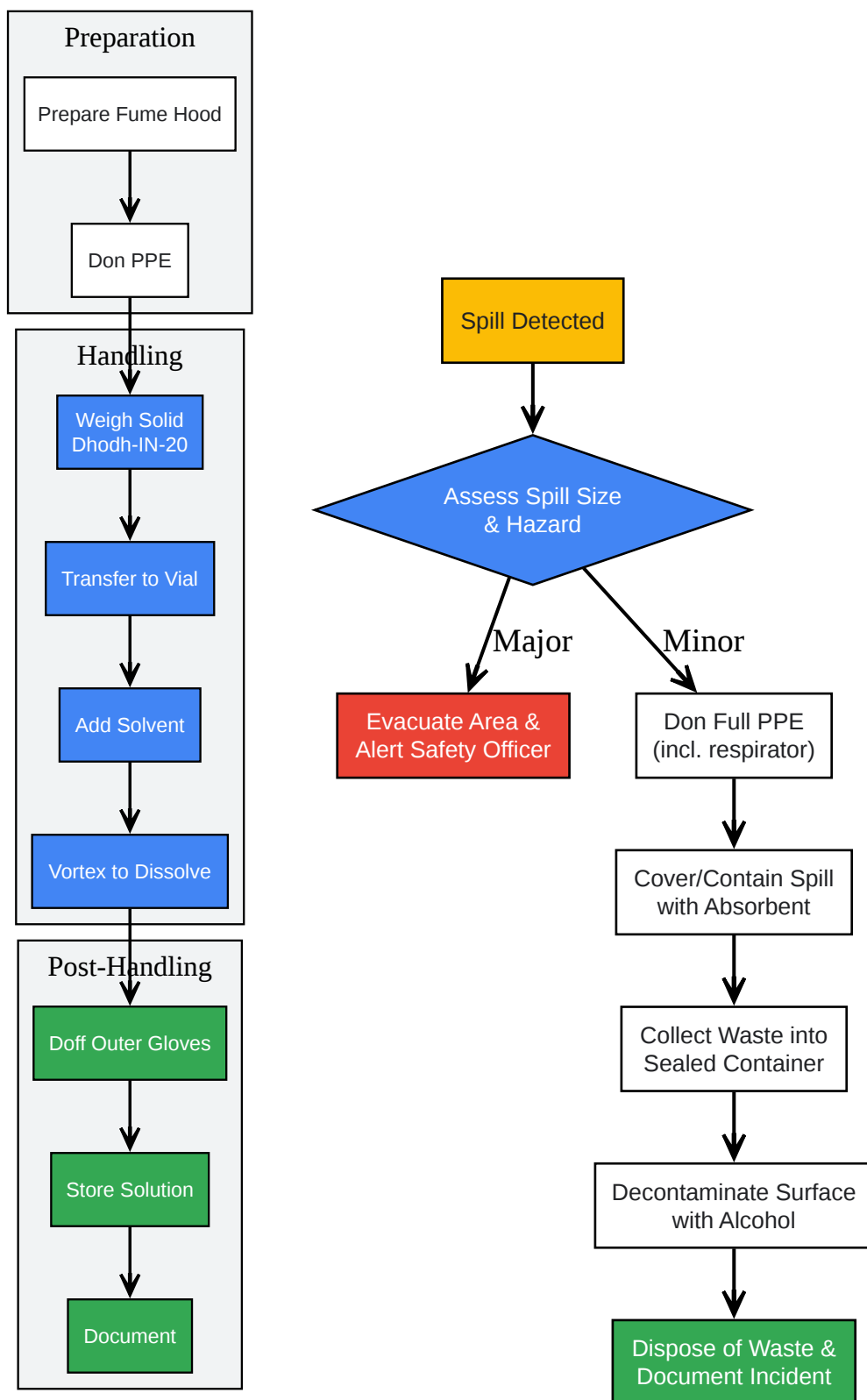
Materials:

- **Dhodh-IN-20** (solid powder)
- Anhydrous DMSO (or other appropriate solvent)
- Analytical balance
- Spatula
- Weighing paper or boat
- Appropriately sized vial with a screw cap
- Pipettors and tips
- Vortex mixer

Procedure:

- **Prepare Work Area:** Ensure the chemical fume hood is clean, uncluttered, and functioning correctly. Place a disposable absorbent liner on the work surface.
- **Don PPE:** Put on a lab coat, safety goggles, and two pairs of nitrile gloves.
- **Tare Balance:** Place the weighing paper on the analytical balance and tare it.
- **Weigh Compound:** Carefully transfer the desired amount of **Dhodh-IN-20** powder from the storage container to the weighing paper using a clean spatula. Avoid generating dust.
- **Transfer to Vial:** Carefully transfer the weighed powder into the labeled vial.
- **Add Solvent:** Using a calibrated pipette, add the calculated volume of DMSO to the vial to achieve the desired concentration.

- Dissolve: Secure the cap on the vial. Gently vortex the vial until the solid is completely dissolved.
- Doff PPE: Remove the outer pair of gloves and dispose of them in the designated chemical waste container.
- Storage: Store the resulting solution as recommended. For DMSO solutions, storage conditions are typically 2 weeks at 4°C or 6 months at -80°C.^[1] The powder form should be stored at -20°C.^[1]
- Documentation: Record the preparation details, including the final concentration and date, in the laboratory notebook.



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References

- 1. DHODH-IN-20 Datasheet DC Chemicals [dcchemicals.com]
- 2. DHODH and cancer: promising prospects to be explored - PMC [pmc.ncbi.nlm.nih.gov]
- 3. DHODH-IN-20|CAS 2639835-02-0|DC Chemicals [dcchemicals.com]
- 4. DHODH-IN-20|2639835-02-0|MSDS [dcchemicals.com]
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